

An In-depth Technical Guide to Veratraldehyde-d3: Chemical Properties and Structure

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Compound of Interest

Compound Name: Veratraldehyde-d3

Cat. No.: B568796

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This technical guide provides a comprehensive overview of the chemical properties, structure, and common applications of **Veratraldehyde-d3**. As the deuterated analog of veratraldehyde, this compound is of particular interest in mass spectrometry-based quantitative analysis, where it serves as an invaluable internal standard. Due to the limited availability of specific experimental data for the deuterated form, this guide presents the well-established data for the non-deuterated veratraldehyde as a reference, alongside the specific properties of **Veratraldehyde-d3** where available.

Chemical Structure and Isotopic Labeling

Veratraldehyde-d3 is an isotopically labeled form of veratraldehyde (3,4-dimethoxybenzaldehyde). The core structure consists of a benzaldehyde molecule substituted with two methoxy groups at the 3 and 4 positions.^[1] In **Veratraldehyde-d3**, three hydrogen atoms on one of the methoxy groups are replaced with deuterium atoms. This isotopic substitution is crucial for its application as an internal standard, as it results in a compound that is chemically identical to the analyte but has a different mass-to-charge ratio (m/z) in mass spectrometry.

The molecular formula for **Veratraldehyde-d3** is $C_9H_7D_3O_3$.^[2]

Physicochemical Properties

The physical and chemical properties of **Veratraldehyde-d3** are expected to be very similar to those of the unlabeled Veratraldehyde, with the primary difference being its molecular weight.

Table 1: Physical and Chemical Properties of Veratraldehyde and **Veratraldehyde-d3**

Property	Veratraldehyde	Veratraldehyde-d3	Source
Molecular Formula	C ₉ H ₁₀ O ₃	C ₉ H ₇ D ₃ O ₃	[3][4][5]
Molecular Weight	166.17 g/mol	169.20 g/mol (Calculated)	[3][4][6]
Appearance	White to pale yellow or peach-colored crystalline solid.[7]	White to off-white solid (Expected)	
Melting Point	40-43 °C	Not specified, but expected to be very similar to Veratraldehyde.	[4][5]
Boiling Point	281 °C	Not specified, but expected to be very similar to Veratraldehyde.	[4][5][6]
Solubility	Sparingly soluble in water; soluble in ethanol and other organic solvents.[5]	Expected to have similar solubility to Veratraldehyde.	
CAS Number	120-14-9	Not specified	[4][6][7]

Spectroscopic Data

While specific spectra for **Veratraldehyde-d3** are not readily available in public databases, the key difference in its mass spectrum compared to Veratraldehyde will be a shift in the molecular ion peak and relevant fragment ions by +3 m/z units. The ¹H NMR spectrum would show a reduced integration for the methoxy protons corresponding to the deuterated group.

Table 2: Spectroscopic Data for Veratraldehyde

Spectrum Type	Data Availability
^1H NMR	Spectra are available. [8]
^{13}C NMR	Data is available.
Mass Spectrum	Electron ionization (EI) mass spectra are available. [9]
IR Spectrum	Spectra are available. [10]

Experimental Protocols

Synthesis of Veratraldehyde

A common method for the synthesis of veratraldehyde is the methylation of vanillin.[\[11\]](#) This process provides a foundational understanding of how its deuterated analog might be synthesized, likely by using a deuterated methylating agent.

Reactants:

- Vanillin (3-methoxy-4-hydroxybenzaldehyde)
- Dimethyl sulfate (or a deuterated equivalent like dimethyl-d6 sulfate for synthesis of a deuterated analog)
- Sodium hydroxide solution

Procedure:

- A mixture of vanillin and boiling water is prepared in a three-necked flask and heated on a steam bath.
- A heated solution of sodium hydroxide is added to the hot vanillin mixture.
- The flask is fitted with a reflux condenser, a mechanical stirrer, and a separatory funnel.

- Heating is continued while dimethyl sulfate is added dropwise. The temperature is maintained to ensure a steady reaction.
- The reaction mixture is kept alkaline by the periodic addition of the sodium hydroxide solution.
- After the reaction is complete, the mixture is cooled, and the resulting veratraldehyde crystallizes.
- The product is then isolated by filtration, washed, and can be further purified by distillation under reduced pressure.

Use of Veratraldehyde-d3 as an Internal Standard in Quantitative Analysis

Veratraldehyde-d3 is ideally suited for use as an internal standard in quantitative analytical methods, such as liquid chromatography-mass spectrometry (LC-MS) or gas chromatography-mass spectrometry (GC-MS).[\[12\]](#) The co-elution of the deuterated standard with the non-labeled analyte allows for accurate quantification by correcting for variations in sample preparation, injection volume, and ionization efficiency.

Methodology:

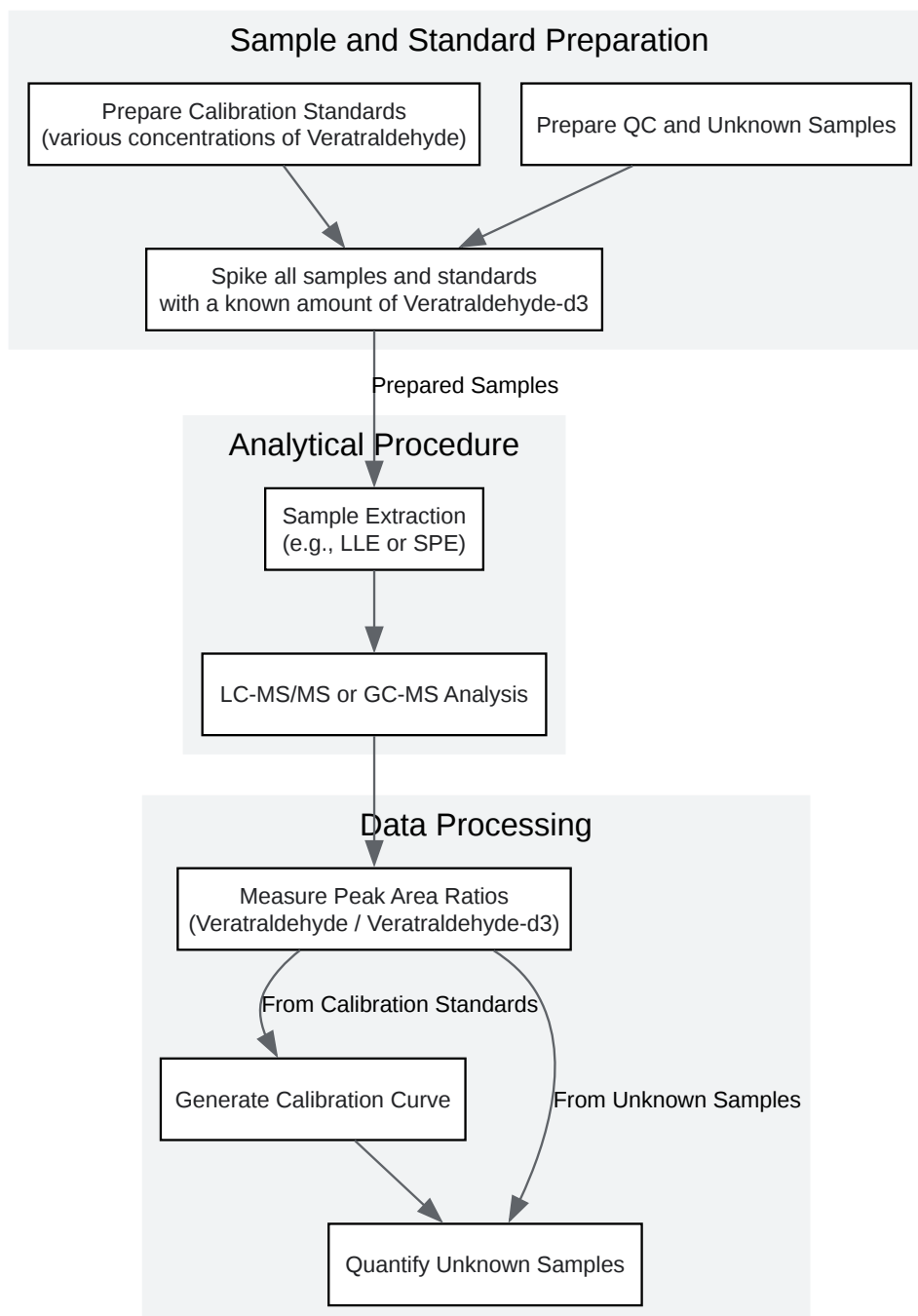
- **Preparation of Standard Solutions:** A known concentration of **Veratraldehyde-d3** is spiked into all calibration standards, quality control samples, and unknown samples.
- **Sample Preparation:** The samples undergo extraction (e.g., liquid-liquid extraction or solid-phase extraction) to isolate the analyte and the internal standard.
- **Chromatographic Separation:** The extracted samples are injected into an LC or GC system, where veratraldehyde and **Veratraldehyde-d3** are separated from other matrix components but elute at the same retention time.
- **Mass Spectrometric Detection:** The mass spectrometer is set to monitor the specific m/z transitions for both the analyte (veratraldehyde) and the internal standard (**Veratraldehyde-d3**).

- Quantification: A calibration curve is generated by plotting the ratio of the analyte peak area to the internal standard peak area against the analyte concentration. The concentration of the analyte in unknown samples is then determined from this curve.

Mandatory Visualization

Below is a diagram illustrating the logical workflow for using **Veratraldehyde-d3** as an internal standard in a typical quantitative analysis.

Workflow for Quantitative Analysis using Veratraldehyde-d3 as an Internal Standard



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Caption: Workflow for using **Veratraldehyde-d3** as an internal standard.

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